

Essential Safety and Operational Guide for Handling 6-Undecanone

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Compound of Interest

Compound Name: 6-Undecanone

CAS No.: 71808-49-6

Cat. No.: B7769793

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **6-Undecanone**. Adherence to these procedures is critical for ensuring personnel safety and minimizing environmental impact.

Hazard Summary & Key Quantitative Data

6-Undecanone is a combustible liquid that may cause skin and eye irritation.^[1] Ingestion may lead to irritation of the digestive tract, and inhalation can cause respiratory tract irritation.^[1] It is crucial that all personnel are familiar with its properties and potential hazards before commencing any work.

Property	Value
CAS Number	927-49-1[1]
Molecular Formula	C ₁₁ H ₂₂ O[1]
Molecular Weight	170.33 g/mol [1]
Appearance	Colorless to slightly yellow liquid[2][3]
Boiling Point	228 °C (lit.)[3][4]
Melting Point	14.6 °C (lit.)[3][4]
Flash Point	88 °C (190.4 °F) - closed cup[4]
Density	0.831 g/mL at 25 °C (lit.)[3][4]
Solubility in Water	0.05 mg/mL at 25 °C[2]

Personal Protective Equipment (PPE)

The selection and proper use of appropriate PPE are paramount to the safe handling of **6-Undecanone**.

PPE Category	Specification	Rationale & Citation
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] A face shield may be required in situations with a higher risk of splashing.	Protects against splashes and airborne droplets.
Hand Protection	Wear appropriate protective gloves to prevent skin exposure.[1]	Provides a protective barrier against skin contact. The choice of glove material should be based on chemical resistance.
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.[1] This includes a lab coat and closed-toe shoes.	Protects skin and personal clothing from contamination.
Respiratory Protection	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149. A NIOSH or European Standard EN 149 approved vapor respirator should be used when necessary, especially in areas with inadequate ventilation.[1]	Protects against the inhalation of harmful vapors.

Operational and Disposal Plans

Handling and Storage:

- Always handle **6-Undecanone** in a cool, dry, and well-ventilated area.[1][2]

- Keep the container tightly closed when not in use.[1][2]
- Store away from heat, sparks, open flames, and other sources of ignition.[1][2]
- Ground and bond containers and receiving equipment to prevent static discharge.[5]
- Use only non-sparking tools.[5]
- Avoid contact with eyes, skin, and clothing.[1]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[1]
- Remove and wash contaminated clothing before reuse.[1]

First Aid Measures:

- Inhalation: Remove the victim to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water. If skin irritation occurs, seek medical advice.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[1]
- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][6]

Spill and Leak Procedures:

- Evacuate and Ventilate: Immediately evacuate unnecessary personnel from the spill area. Ensure adequate ventilation and remove all sources of ignition.[1][5]
- Containment: Absorb the spill with an inert material such as dry sand, earth, or vermiculite.[1] For larger spills, dike the area to prevent spreading.[6]

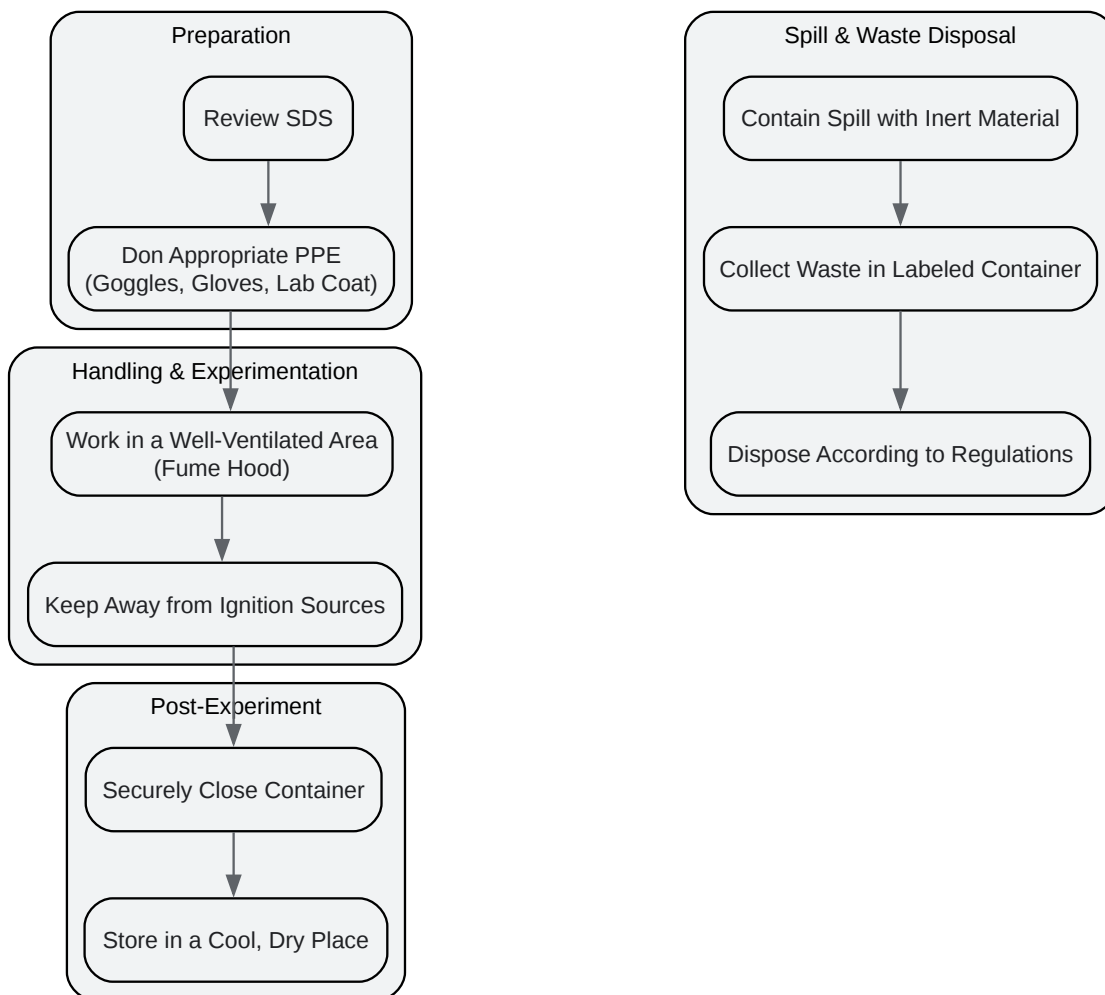
- Collection: Place the absorbed material into a designated chemical waste container.[1]
- Decontamination: Clean the spill area thoroughly.

Disposal Plan:

- All waste materials, including contaminated absorbents and PPE, must be disposed of in accordance with federal, state, and local regulations.
- It may be possible to burn the chemical in a chemical incinerator equipped with an afterburner and scrubber system.
- Do not allow the product to enter drains or waterways.[5][7]
- Empty containers may retain product residue and can be hazardous. Do not reuse empty containers.[1] They should be disposed of through an approved waste handling site.[7]

Workflow for Safe Handling of 6-Undecanone

Workflow for Safe Handling of 6-Undecanone



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Caption: A flowchart outlining the key steps for the safe handling of **6-Undecanone**.

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